

4-Iodo-m-xylene molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Iodo-m-xylene

Cat. No.: B031699

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An In-depth Technical Guide to 4-Iodo-m-xylene

This technical guide provides a comprehensive overview of the chemical and physical properties of **4-Iodo-m-xylene**, with a focus on its molecular characteristics. It is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Core Compound Data

4-Iodo-m-xylene, also known by its IUPAC name 1-Iodo-2,4-dimethylbenzene, is an important reactant in organic synthesis.^{[1][2]} It is notably used in the preparation of paralog-selective Hsp90 inhibitors.^{[2][3][4][5]}

Quantitative Data Summary

The fundamental molecular properties of **4-Iodo-m-xylene** are summarized in the table below for quick reference.

Property	Value	Citations
Molecular Formula	C ₈ H ₉ I	[1][2][3][6][7]
Molecular Weight	232.06 g/mol	[1][2][3][6][7]
CAS Number	4214-28-2	[1][2][3][6][8]
Purity	>98.0% (GC)	[8]
Physical State	Liquid (at 20°C)	[8]
IUPAC Name	1-iodo-2,4-dimethylbenzene	[1]

Experimental Protocol: Synthesis of an Iodo-Xylene Isomer

While a specific protocol for the synthesis of **4-iodo-m-xylene** is not readily available in the provided search results, a detailed methodology for a closely related isomer, 2-Iodo-p-xylene, is described and can serve as a representative example of the iodination of a xylene substrate.[9] This procedure utilizes a thallation reaction followed by displacement with iodide.

Materials:

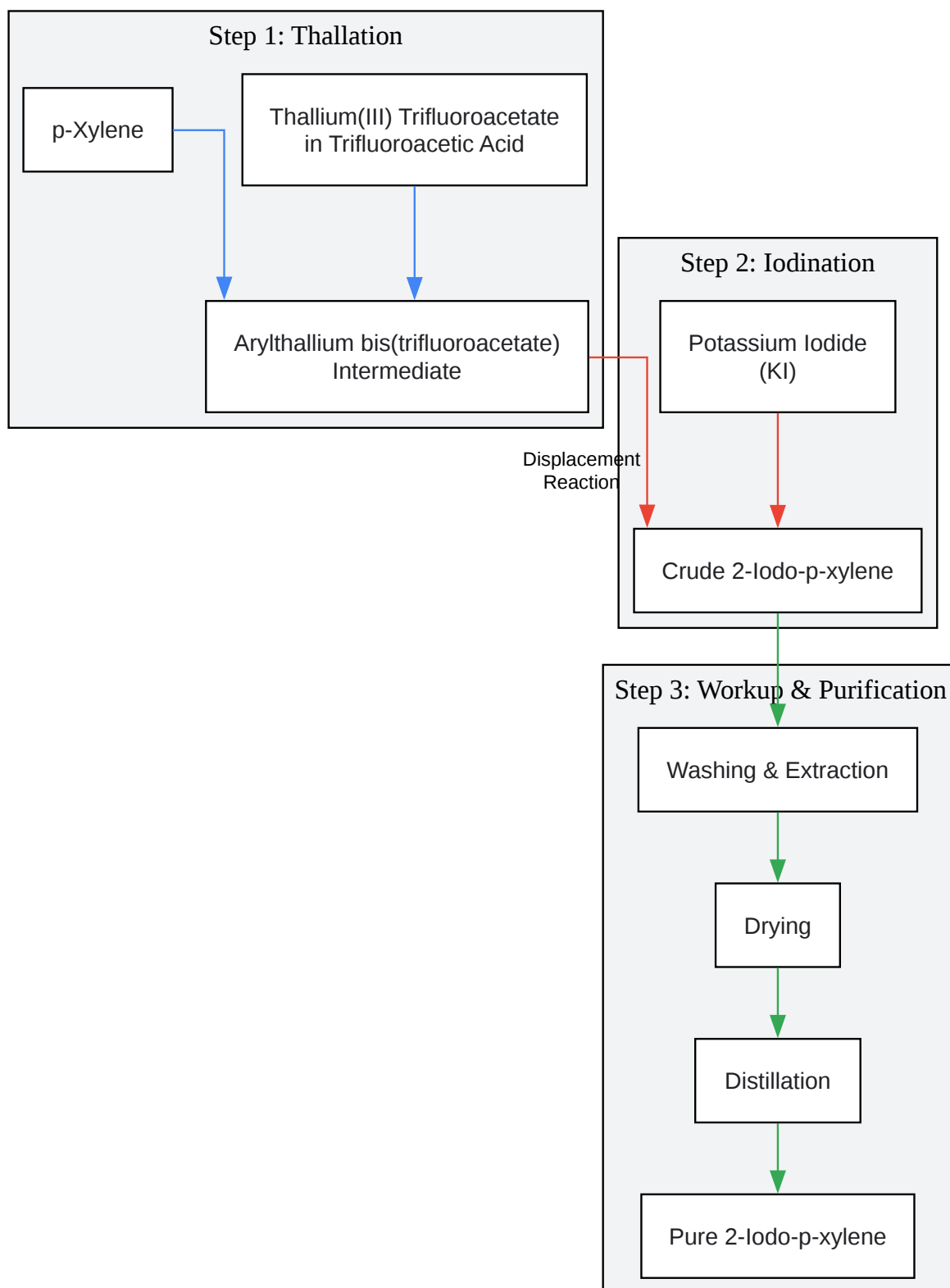
- p-Xylene
- Trifluoroacetic acid
- Thallium(III) trifluoroacetate
- Diethyl ether
- Potassium iodide
- Sodium bisulfite
- 10% aqueous Sodium hydroxide
- Anhydrous magnesium sulfate

Procedure:

- A solution of thallium(III) trifluoroacetate in trifluoroacetic acid is prepared in a round-bottomed flask with vigorous stirring.^[9]
- p-Xylene is added to the solution, and the mixture is stirred.^[9]
- The trifluoroacetic acid is removed using a rotary evaporator. The residue is then dissolved in diethyl ether and the solvent is evaporated again. The resulting solid is redissolved in diethyl ether.^[9]
- An aqueous solution of potassium iodide is added to the ether solution under ice cooling.^[9]
- The dark suspension is stirred vigorously, followed by the addition of a sodium bisulfite solution.^[9]
- The resulting yellow thallium(I) iodide precipitate is removed by filtration and washed with diethyl ether.^[9]
- The aqueous layer is separated and extracted with diethyl ether.^[9]
- The combined ether extracts are washed with aqueous sodium hydroxide and then with water.^[9]
- The ether solution is dried over anhydrous magnesium sulfate, and the ether is removed on a rotary evaporator.^[9]
- The final product, 2-iodo-p-xylene, is purified by distillation under reduced pressure.^[9]

Visualized Workflow: Synthesis of an Iodo-Xylene

The following diagram illustrates the key stages in the synthesis of an iodo-xylene, based on the protocol described above.



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Caption: Synthesis workflow for an iodo-xylene isomer.

Safety and Handling

4-Iodo-m-xylene is associated with several hazards. It is known to cause skin irritation and serious eye irritation.[1][10] It may also cause respiratory irritation.[1][10] Therefore, appropriate personal protective equipment, including gloves and eye protection, should be worn when handling this chemical.[10] Work should be conducted in a well-ventilated area.[10] The compound is also noted to be light-sensitive, and storage in a cool, dark place is recommended.[8]

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- To cite this document: BenchChem. [4-Iodo-m-xylene molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b031699#4-iodo-m-xylene-molecular-weight-and-formula]

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